

using ATV-FX1 sodium salt as a reference standard

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Compound of Interest

Compound Name: *ATV-FX1 sodium salt*

CAS No.: *1315629-79-8*

Cat. No.: *B565548*

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Application Note: Qualification and Use of **ATV-FX1 Sodium Salt** as a Reference Standard

Executive Summary

This guide details the protocol for utilizing **ATV-FX1 Sodium Salt** (Atorvastatin Epoxy Pyrrolooxazin 7-Hydroxy Analog) as a primary reference standard in the impurity profiling of Atorvastatin Calcium. ATV-FX1 is a critical oxidative and photodegradation impurity (often correlated with Pharmacopeial Impurity D). Its accurate quantification is mandated by ICH Q3A/Q3B guidelines.

Critical Technical Note: The sodium salt form (CAS 1315629-79-8) provides improved aqueous solubility compared to the free acid but introduces significant hygroscopicity. This protocol addresses the specific handling requirements to prevent potency drift due to moisture absorption.^[1]

Chemical Identity & Properties

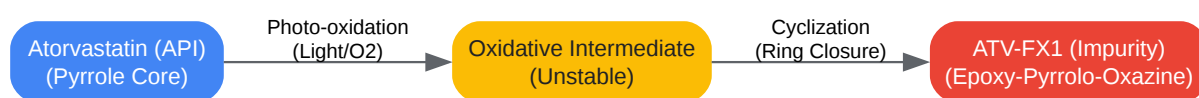
Property	Specification
Common Name	ATV-FX1 Sodium Salt; Atorvastatin Cyclic (Fluorophenyl) Impurity
Chemical Name	1b-(4-Fluorophenyl)hexahydro- β ,7-dihydroxy-7-(1-methylethyl)-1a-phenyl-7a-[(phenylamino)carbonyl]-3H-oxireno[3,4]pyrrolo[2,1-b][1,3]oxazine-3-butanoic acid, sodium salt
CAS Number	1315629-79-8 (Sodium Salt)
Molecular Formula	C ₃₃ H ₃₄ FN ₂ NaO ₅
Molecular Weight	612.62 g/mol (Salt) / ~590.6 g/mol (Free Acid)
Appearance	White to off-white solid
Solubility	Soluble in Methanol, DMSO, DMF; Slightly soluble in Water
Stability	Hygroscopic; Light Sensitive (Photodegradant)

Mechanistic Context: Why Monitor ATV-FX1?

ATV-FX1 is not a synthetic byproduct but a degradation product. It forms when the pyrrole ring of Atorvastatin undergoes oxidative cyclization, typically triggered by photo-oxidation or exposure to acidic environments.

Causality:

- **Oxidation:** Singlet oxygen attacks the electron-rich pyrrole system.
- **Cyclization:** The hydroxyl group on the side chain attacks the oxidized pyrrole core, forming the epoxy-pyrrolo-oxazine ring structure (ATV-FX1).
- **Relevance:** Its presence indicates compromised packaging (light leak) or oxidative stress during formulation.



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Figure 1: Mechanistic pathway of Atorvastatin degradation into ATV-FX1 via oxidative cyclization.

Handling Protocol: Managing Hygroscopicity

The sodium salt nature of ATV-FX1 makes it prone to absorbing atmospheric moisture, which alters the "As Is" weight and invalidates the potency assignment if not handled correctly.

Standard Operating Procedure (SOP):

- **Equilibration:** Allow the reference standard vial to reach room temperature in a desiccator before opening (prevents condensation).
- **Weighing:** Use an analytical balance with a static eliminator. Weighing must be completed within 30 seconds of opening the inner vial.
- **Solvent Choice:** Do not use pure water for stock preparation. Use Methanol (MeOH) or Dimethylformamide (DMF) for the primary stock solution to ensure stability.

Analytical Method: HPLC/UPLC Protocol

This method isolates ATV-FX1 from the Atorvastatin parent peak and other known impurities (Impurity A, B, C).

Chromatographic Conditions

Parameter	Setting
Column	C18 (L1), 250 mm x 4.6 mm, 5 µm (e.g., Zorbax RX-C8 or equivalent C18)
Mobile Phase A	Ammonium Acetate Buffer (0.05 M, pH 4.0 with Acetic Acid) : Acetonitrile : THF (60:35:[2]5)
Mobile Phase B	Ammonium Acetate Buffer (pH 4.0) : Acetonitrile : THF (20:75:[2]5)
Flow Rate	1.5 mL/min
Column Temp	35°C
Detection	UV @ 244 nm (Max absorption for Atorvastatin impurities)
Injection Vol	20 µL

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B
0	100	0
20	100	0
35	25	75
45	0	100
50	0	100
55	100	0

Technical Insight: The inclusion of Tetrahydrofuran (THF) or high Acetonitrile content is often necessary to elute the highly lipophilic ATV-FX1, which elutes after the main Atorvastatin peak (Relative Retention Time ~ 1.1 to 1.3 depending on exact column chemistry).

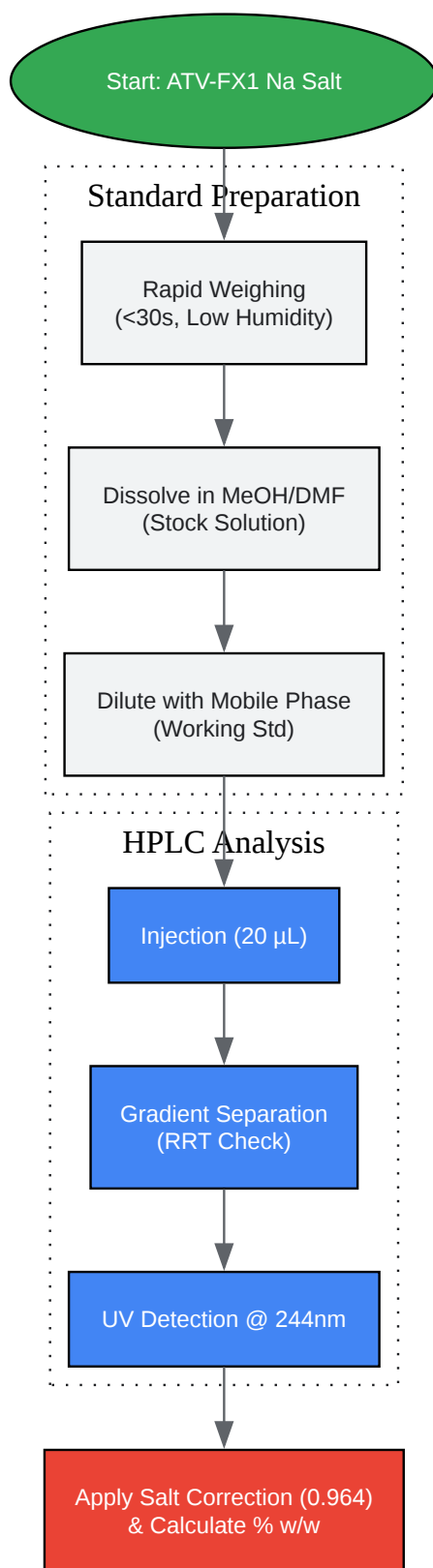
Calculation & Potency Assignment

When using the sodium salt as a quantitative standard for the free acid impurity limit, you must apply a salt correction factor.

Final Calculation:

- : Peak Area
- : Concentration (mg/mL)
- : Potency of Standard (as is, decimal)
- : Salt Correction Factor (0.964)

Analytical Workflow Diagram



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Figure 2: End-to-end workflow for preparing and analyzing **ATV-FX1 Sodium Salt**.

Troubleshooting & Self-Validation

Issue	Probable Cause	Corrective Action
Drifting Retention Time	pH fluctuation in buffer.	Ensure Ammonium Acetate is exactly pH 4.0 ± 0. ^[2] 05. ATV-FX1 is pH sensitive. ^[3]
Low Recovery / Low Area	Moisture absorption during weighing.	Use a glove box or desiccated balance chamber. Re-determine water content (KF) of the standard.
Peak Splitting	Solvent mismatch.	If stock is in pure DMF, ensure injection volume is low (<10 µL) or dilute with mobile phase before injection.
Co-elution with API	Gradient slope too steep.	Flatten the gradient between 20-35 mins to improve resolution between API and lipophilic impurities.

References

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- U.S. Pharmacopeia (USP). Atorvastatin Calcium: USP 43-NF 38. Rockville, MD: United States Pharmacopeial Convention.
- VEEPrho. Atorvastatin FX1 Impurity Structure and CAS Data.
- ChemicalBook. **ATV-FX1 Sodium Salt** Properties and Safety.
- ICH Guidelines. Q3A(R2): Impurities in New Drug Substances. International Council for Harmonisation.^[3]^[4]

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